

# Application Notes and Protocols: N-(4-Carboxycyclohexylmethyl)maleimide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** N-(4-Carboxycyclohexylmethyl)maleimide

**Cat. No.:** B1664146

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## Introduction

**N-(4-Carboxycyclohexylmethyl)maleimide** (CCMM) is a heterobifunctional crosslinker containing a maleimide group and a carboxyl group. The maleimide moiety reacts specifically with sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins and peptides, to form stable thioether bonds.[1][2] The carboxyl group can be activated to react with primary amines. This dual reactivity makes CCMM a valuable tool in bioconjugation for applications such as the development of antibody-drug conjugates (ADCs), PROTACs, and fluorescently labeled biomolecules.[3][4][5] This document provides detailed protocols for the preparation of CCMM stock solutions and their application in protein labeling.

## Properties of N-(4-Carboxycyclohexylmethyl)maleimide

A summary of the key properties of CCMM is provided in the table below.

Property	Value	Reference
CAS Number	64987-82-2	[3][6]
Molecular Formula	C12H15NO4	[1][6]
Molecular Weight	237.25 g/mol	[2]
Appearance	White Solid	[6]
Purity	>93.0% - 97.0%	[3][7]
Reactive Groups	Maleimide, Carboxylic Acid	[1]
Reactivity	Maleimide reacts with thiols (sulfhydryls). Carboxylic acid can be activated to react with primary amines.	[1]

## Preparation of Stock Solutions

Proper preparation of stock solutions is critical for successful conjugation experiments. The following table summarizes recommended solvents and storage conditions.

Parameter	Recommendation	Reference
Recommended Solvent	Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF)	[3][8]
Solubility in DMSO	≥ 200 mg/mL (842.99 mM)	[3]
Stock Solution Concentration	10 mM	
Storage of Solid	2-8°C or -20°C in a cool, dark, and dry place	[1][6][7]
Storage of Stock Solution	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[3]

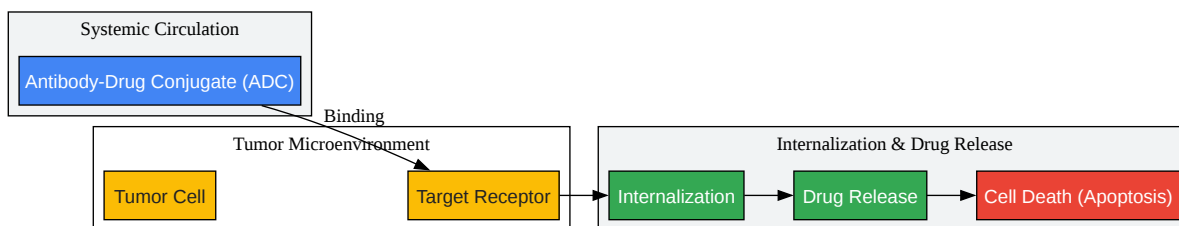
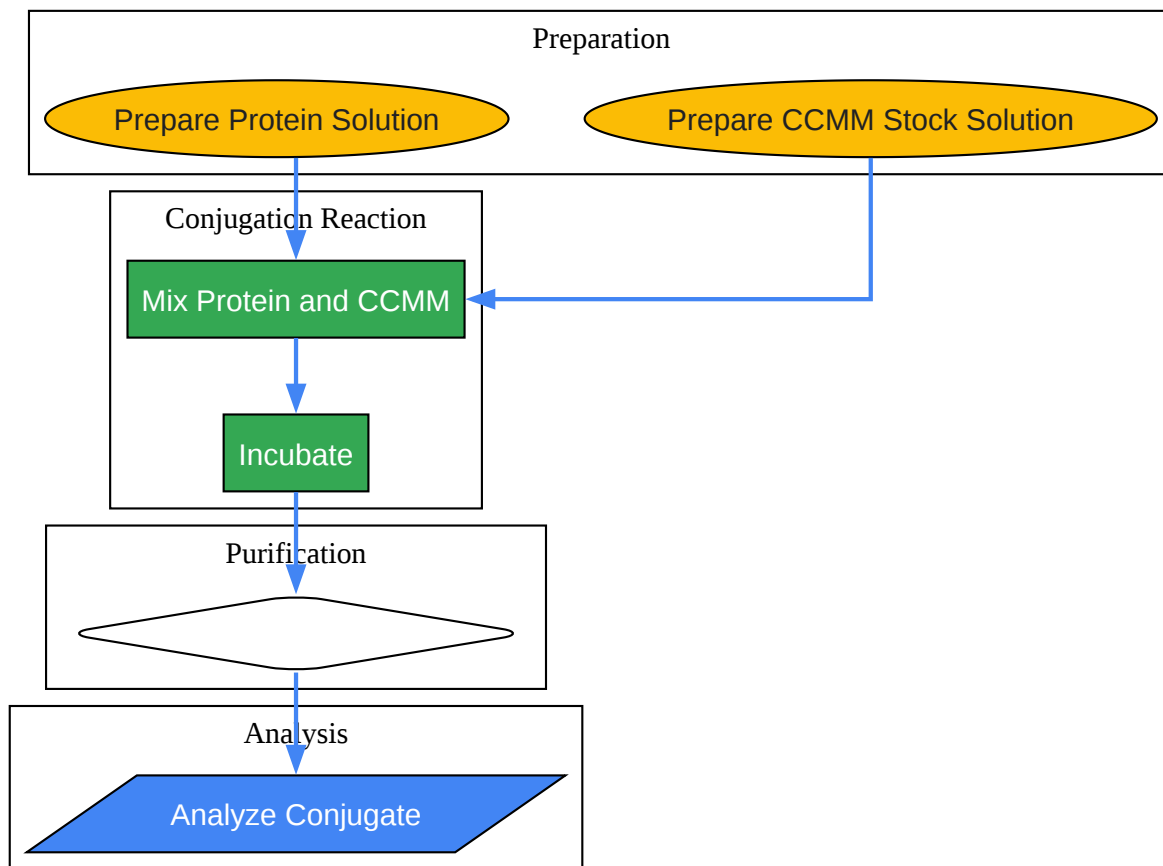
## Protocol for Preparing a 10 mM CCMM Stock Solution in DMSO

- **Acclimatization:** Allow the vial of solid CCMM to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Weigh out the required amount of CCMM in a fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.37 mg of CCMM.
- **Dissolution:** Add the appropriate volume of anhydrous (dry) DMSO to the solid CCMM. For a 10 mM solution, add 1 mL of DMSO to 2.37 mg of CCMM.
- **Mixing:** Vortex the solution until the CCMM is completely dissolved. Gentle heating or sonication can be used to aid dissolution if necessary.<sup>[3]</sup>
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C in the dark.<sup>[3]</sup>

## Experimental Protocols

### General Workflow for Protein Thiol Labeling

The maleimide group of CCMM reacts with the sulfhydryl group of cysteine residues in proteins to form a stable thioether linkage.<sup>[9]</sup> The optimal pH for this reaction is between 6.5 and 7.5.<sup>[8]</sup>



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## References

- 1. N-(4-Carboxycyclohexylmethyl)maleimide, 64987-82-2 | BroadPharm [broadpharm.com]
- 2. scbt.com [scbt.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Mastering Maleimide Reactions in Bioconjugation: Your Ultimate Hands-On Guide | AxisPharm [axispharm.com]
- 5. nbino.com [nbino.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)